

An In-depth Technical Guide to Mycaminose (CAS 519-21-1)

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Compound of Interest

Compound Name: Mycaminose

Cat. No.: B1220238

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Introduction

Mycaminose, with the Chemical Abstracts Service (CAS) number 519-21-1, is a naturally occurring deoxyamino sugar. Specifically, it is a 3,6-dideoxy-3-(dimethylamino)-D-glucose.[1][2] This monosaccharide is a crucial component of several macrolide antibiotics, most notably tylosin, which is produced by the bacterium *Streptomyces fradiae*. [3] The presence and structure of **mycaminose** are often essential for the biological activity of these antibiotics, making it a molecule of significant interest to researchers in medicinal chemistry and drug development. This guide provides a comprehensive overview of the technical details surrounding **mycaminose**, including its physicochemical properties, synthesis, biological role, and methods for its analysis.

Physicochemical Properties

Mycaminose is a white to off-white solid. Its fundamental properties are summarized in the table below.

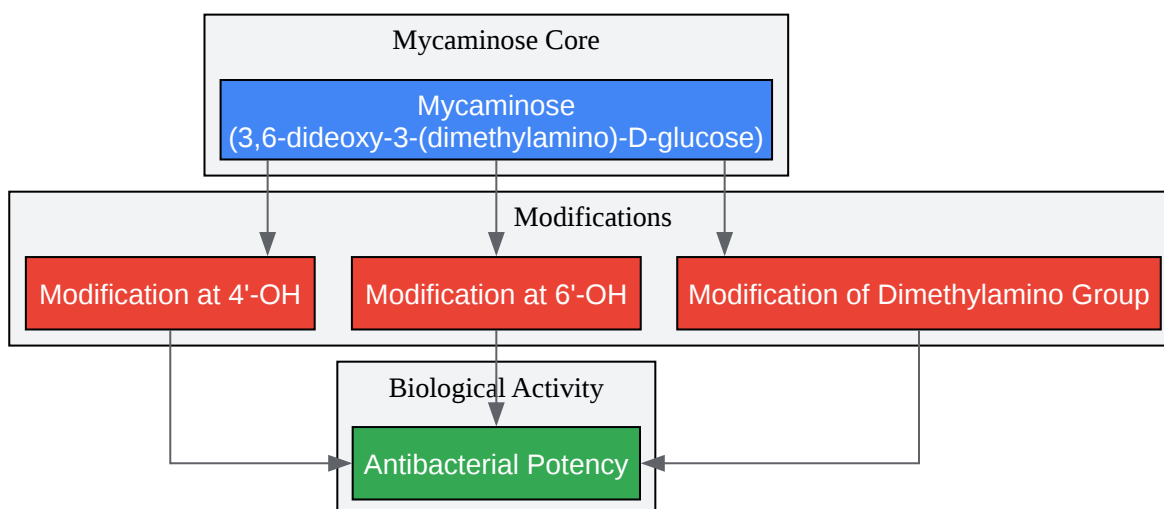
| Property | Value | Reference(s) |
|-------------------|---|--------------|
| CAS Number | 519-21-1 | [1] |
| Molecular Formula | C ₈ H ₁₇ NO ₄ | [1] |
| Molecular Weight | 191.22 g/mol | [1] |
| IUPAC Name | (2R,3S,4S,5R)-3-(dimethylamino)-2,4,5-trihydroxyhexanal | [1] |
| Synonyms | 3,6-Dideoxy-3-(dimethylamino)-D-glucose, D-Mycaminose | [1][2] |
| Appearance | White to off-white solid | |
| Melting Point | Not available | |
| Boiling Point | Not available | |
| Solubility | Slightly soluble in water | [4] |

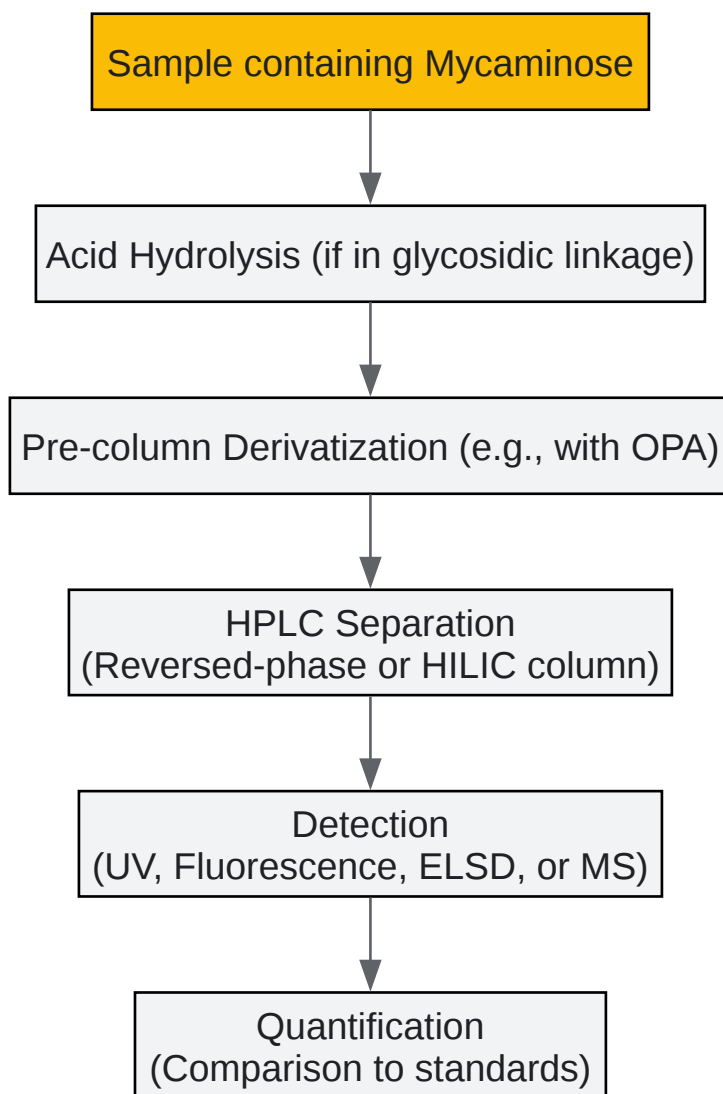
Synthesis and Biosynthesis

Mycaminose can be obtained through both chemical synthesis and biological pathways. In nature, it is synthesized enzymatically as a thymidine diphosphate (TDP) activated sugar.

Biosynthesis of TDP-Mycaminose

The biosynthesis of TDP-**mycaminose** is a key part of the tylosin biosynthetic pathway in *Streptomyces fradiae*. The process begins with TDP-4-keto-6-deoxy- α -D-glucose and involves a series of enzymatic reactions.





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